

# 2-Methoxyanofinic Acid: Application Notes and Protocols for Analytical Chemistry

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## Compound of Interest

Compound Name: *2-Methoxyanofinic acid*

Cat. No.: *B15593408*

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A definitive identification of "**2-Methoxyanofinic acid**" has not been established in scientific literature, suggesting a potential misnomer or a very novel, uncharacterized compound. Searches for this specific name did not yield a distinct chemical structure or associated analytical data.

However, the closely named "Anofinic acid" is a known compound with the systematic name 2,2-dimethyl-2H-chromene-6-carboxylic acid.<sup>[1][2]</sup> This document will proceed under the assumption that "Anofinic acid" may be the intended compound of interest and will provide relevant analytical protocols based on this assumption. Researchers are strongly advised to verify the precise identity and structure of their analyte before applying these methods.

## Introduction to Anofinic Acid

Anofinic acid, a member of the 1-benzopyran class, has been identified in various natural sources, including the fungi *Aspergillus duricaulis* and *Curvularia fallax*.<sup>[1]</sup> It is classified as a 2,2-dimethyl-1-benzopyran.<sup>[3]</sup> Anofinic acid has garnered research interest due to its potential biological activities.

Chemical Structure of Anofinic Acid:

Anofinic Acid (2,2-dimethyl-2H-chromene-6-carboxylic acid)

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Caption: Chemical structure of Anofinic acid.

## Analytical Standards and Reagents

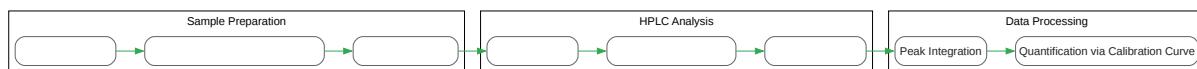
For accurate quantitative analysis, a certified reference standard of Anofinic acid is required. The following reagents and solvents are recommended for the analytical protocols described below. All solvents should be of HPLC or analytical grade.

Reagent/Solvent	Grade	Recommended Use
Anofinic Acid Certified Reference Material	≥98%	Standard curve preparation, method validation
Acetonitrile (ACN)	HPLC Grade	Mobile phase for HPLC
Methanol (MeOH)	HPLC Grade	Sample extraction and preparation
Water	Deionized, 18 MΩ·cm	Mobile phase and sample diluent
Formic Acid	LC-MS Grade	Mobile phase modifier
N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS	Derivatization Grade	GC-MS derivatization
Pyridine	Anhydrous	Derivatization solvent

# High-Performance Liquid Chromatography (HPLC) Method for Quantification

This protocol outlines a reverse-phase HPLC method for the separation and quantification of Anofinic acid in various sample matrices.

## Experimental Workflow



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Caption: General workflow for HPLC analysis of Anofinic acid.

## Chromatographic Conditions

Parameter	Condition
Column	C18 Reverse-Phase (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile
Gradient	0-20 min: 30-90% B 20-25 min: 90% B 25-26 min: 90-30% B 26-30 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV/PDA at 254 nm and 320 nm

## Standard Curve Preparation

- Prepare a stock solution of Anofinic acid (1 mg/mL) in methanol.

- Perform serial dilutions to prepare working standards ranging from 1 µg/mL to 100 µg/mL.
- Inject each standard in triplicate to generate a calibration curve by plotting peak area against concentration.

## Gas Chromatography-Mass Spectrometry (GC-MS) Method

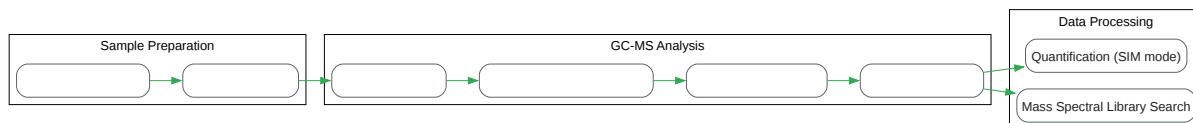
For volatile analysis or confirmation of identity, a GC-MS method can be employed following derivatization.

### Derivatization Protocol

Due to the carboxylic acid moiety, derivatization is necessary to increase the volatility of Anofinic acid for GC-MS analysis. Silylation is a common approach.

- Evaporate a known amount of the sample extract to dryness under a gentle stream of nitrogen.
- Add 50 µL of anhydrous pyridine and 50 µL of BSTFA with 1% TMCS.
- Cap the vial tightly and heat at 70 °C for 60 minutes.
- Cool to room temperature before injection.

### GC-MS Workflow



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Caption: Workflow for GC-MS analysis of Anofinic acid after derivatization.

## GC-MS Conditions

Parameter	Condition
GC Column	DB-5ms or equivalent (30 m x 0.25 mm, 0.25 $\mu$ m)
Injector Temperature	280 °C
Oven Program	Initial: 100 °C (hold 2 min) Ramp: 10 °C/min to 280 °C (hold 10 min)
Carrier Gas	Helium at 1.0 mL/min
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	50-550 m/z
Mode	Full Scan for identification, Selected Ion Monitoring (SIM) for quantification

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of Anofinic acid.

## Sample Preparation

- Dissolve 5-10 mg of the purified compound in 0.6 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ).
- Transfer the solution to a 5 mm NMR tube.

## NMR Parameters

Experiment	Key Information Obtained
<sup>1</sup> H NMR	Provides information on the number, environment, and coupling of protons.
<sup>13</sup> C NMR	Shows the number and types of carbon atoms in the molecule.
COSY	Correlates coupled protons.
HSQC	Correlates directly bonded proton and carbon atoms.
HMBC	Shows long-range correlations between protons and carbons.

## Data Interpretation and Reporting

All quantitative data should be reported with appropriate statistical analysis, including mean, standard deviation, and coefficient of variation. Method validation parameters such as linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy, and precision should be established and reported.

The information provided is based on general analytical principles and methods for compounds structurally similar to Anofinic acid. Specific experimental conditions may require optimization for different sample matrices and instrumentation.

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## References

- 1. Anofinic acid | C12H12O3 | CID 5319235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. anofinic acid - Wiktionary, the free dictionary [en.wiktionary.org]
- 3. Showing Compound Anofinic acid (FDB011327) - FooDB [foodb.ca]

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